

# F2-TechSupport: Elemental Fluorine Handling & Safety Center

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## Compound of Interest

Compound Name: Fluorine, compd. with graphite

CAS No.: 11113-63-6

Cat. No.: B086590

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Status: Online Operator: Senior Application Scientist Ticket Priority: CRITICAL

## Welcome to the F2-TechSupport Hub

You are dealing with the most reactive element on the periodic table. Elemental fluorine ( ) does not forgive errors. It is a hypergolic oxidizer that reacts with virtually every organic material and many metals at room temperature.

This guide is structured as a Tier 3 Technical Support resource. We address the specific "tickets" (issues) researchers face, providing the mechanistic causality behind the problem and a self-validating protocol to fix it.

### Module 1: System Integrity & Passivation

Ticket #001: "My system pressure is dropping overnight, but helium leak checks were negative. Is my regulator broken?"

Diagnosis: You are likely experiencing Passivation Consumption, not a mechanical leak. When fresh metal surfaces are exposed to fluorine, they react to form a metal fluoride layer (e.g., on nickel, on steel). This reaction consumes gas molecules, causing a pressure drop (

; as

decreases,

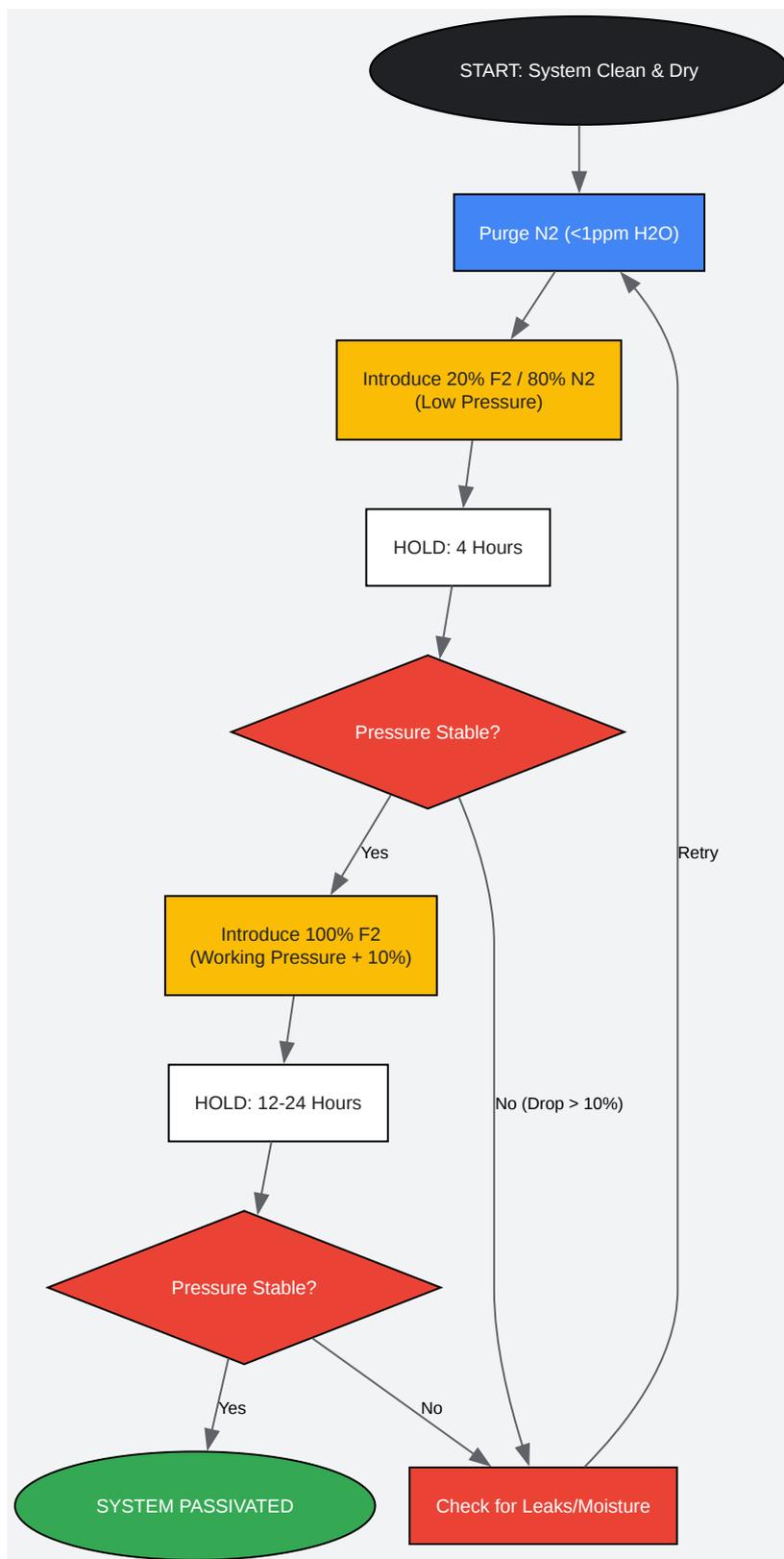
decreases).

The Fix: The "Step-and-Hold" Passivation Protocol You must artificially create this protective fluoride layer before running your actual experiment. Without it, your equipment will corrode, and you risk a fluorine metal fire.

Step-by-Step Protocol:

- Clean: Remove all organics. Standard solvents are insufficient; use ultrasonic cleaning with approved fluorinated solvents.
- Purge: Flush system with dry  
  
until moisture is <1 ppm (moisture +  
  
= HF = Corrosion).
- Step 1 (Dilute): Introduce 10-20%  
  
(balance  
  
) at low pressure (10-20 psi).
- Hold: Isolate the system. Monitor pressure for 2-4 hours. A drop is normal (layer formation).
- Step 2 (Concentrate): Evacuate and introduce 100%  
  
slowly.
- Hold: Pressurize to working pressure + 10%. Hold for 12-24 hours.
- Validation: If pressure remains stable (accounting for temp changes), the system is passivated.

Visualization: The Passivation Logic Loop



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Caption: Logic flow for establishing a stable metal-fluoride passivation layer. Note the recursive loop if pressure stability fails.

## Module 2: Operational Troubleshooting (Leaks)

Ticket #002: "I can't use soapy water to check for leaks. How do I validate a seal on a live F2 line?"

Diagnosis: Standard leak detection fluids (snoop/soap) contain water and organics.

contact with these causes immediate hydrolysis (HF formation) and potential ignition. Never use standard leak detectors.

The Fix: The Ammonia Vapor Test & Sensors You rely on the reaction between Fluorine and Ammonia to produce white ammonium fluoride smoke (

).

Protocol:

- Remote Application: Do not hold an open ammonia bottle near the line. Use a squeeze bottle with a long nozzle or a remote applicator.
- The Sign: A distinct white smoke plume indicates a leak.
- Sensor Cross-Sensitivity: Electrochemical sensors are standard but often cross-sensitive to  
or  
. Verify your sensor's specific calibration for  
vs. HF.

**WARNING:** Do not spray liquid ammonia on the pipe. Use vapor only.

Method	Sensitivity	Risk Level	Best Use Case
Ammonia Vapor	High (Visual)	Medium (Chemical Reaction)	Pinpointing specific leak locations on joints.
Electrochemical Sensor	ppm level	Low (Passive)	Area monitoring and safety alarms.
Pressure Decay	High	Low	System integrity verification (Passivation check).

## Module 3: Emergency & Exposure Response

Ticket #003: "A technician was exposed to a puff of gas. They say they feel fine. What do I do?"

Diagnosis: This is a Code Red.

reacts with moisture in the mucous membranes (eyes, lungs) to form Hydrofluoric Acid (HF) and Ozone (

).

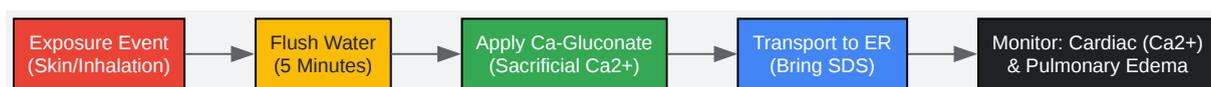
- The Trap: Immediate pain may be mild, but HF penetrates deep into tissue, sequestering calcium ( ) from the blood and bones (hypocalcemia), which can lead to cardiac arrest hours later.

The Fix: Immediate Neutralization & Medical Transport

- Skin Contact:
  - Flush with water for 5 minutes (speed is key).
  - Apply Calcium Gluconate Gel (2.5%) immediately.<sup>[1][2]</sup> Massage it into the skin.<sup>[1][2]</sup> This provides a sacrificial source of Calcium for the fluoride ions, sparing the bone.
- Inhalation:

- Move to fresh air immediately.
- Nebulized Calcium Gluconate (2.5%) is often recommended by medical professionals for inhalation cases [1].
- Mandatory Hospitalization: Even if asymptomatic, the patient must be monitored for delayed pulmonary edema.

## Visualization: Emergency Response Workflow



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Caption: Critical path for F2/HF exposure. Calcium Gluconate application is the non-negotiable step to prevent systemic hypocalcemia.

## Module 4: Material Compatibility Matrix

Ticket #004: "Can I use PTFE (Teflon) tape on my regulator threads?"

Diagnosis: Proceed with extreme caution. While PTFE is fluorinated, it is a polymer. In high-pressure or high-velocity flow, particle impact or adiabatic compression can ignite PTFE. Once ignited, the fluorine feeds the fire vigorously.

### The Fix: Material Selection Rules

- Metals: The "Gold Standard" is Monel 400 (Nickel-Copper alloy). It forms a robust fluoride layer.
- Polymers: Avoid wherever possible. Use only virgin PTFE (no fillers) and never in high-flow streams.

### Compatibility Table

Material	Rating	Mechanism of Protection	Usage Note
Monel 400	Excellent	Forms stable / layer.	Preferred for valves, regulators, and tubing.
Nickel 200	Excellent	Forms stable .	Good, but Monel is structurally stronger.
SS 316L	Good	Forms / .	Must be thoroughly passivated. Susceptible to moisture corrosion (HF).
Copper	Fair	Forms .	Okay for gaskets, but hardens/brittles over time.
PTFE	Conditional	Already fluorinated.	Combustible at high pressure/velocity. Use only for static seals.
Titanium	FATAL	None.	Reacts violently/Explodes. NEVER USE.

## References

- Solvay. (2018).[1][3] Emergency Preparedness and Response Guidelines for Anhydrous Hydrogen Fluoride (AHF) and Hydrofluoric Acid (HF).[3] American Chemistry Council.[3][4] [Link](#)
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- Eurofluor.Guidelines in case of exposure with Hydrogen Fluoride.[Link](#)

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